

Personal protective equipment for handling KB-141

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Compound of Interest

Compound Name: KB-141

Cat. No.: B1673361

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Essential Safety and Handling Guide for KB-141

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **KB-141**, a potent and selective thyroid hormone receptor β (TR β) agonist. As a research chemical, **KB-141** requires careful handling to ensure personnel safety and to maintain experimental integrity. The following procedural guidance is based on best practices for handling novel chemical compounds and information derived from structurally similar molecules, in the absence of a comprehensive Safety Data Sheet (SDS) for **KB-141** itself.

Chemical Identification:

- IUPAC Name: 2-[3,5-dichloro-4-(4-hydroxy-3-propan-2-ylphenoxy)phenyl]acetic acid
- CAS Number: 219691-94-8
- Molecular Formula: C₁₇H₁₆Cl₂O₄

One supplier has indicated that **KB-141** is shipped as a non-hazardous chemical under ambient temperatures. However, given its classification as a research-use-only compound and its biological activity, prudent laboratory safety practices are imperative.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **KB-141**.

PPE Category	Recommended Equipment	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from accidental splashes or aerosolized particles of the compound.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Given the lack of specific chemical resistance data, it is advisable to change gloves frequently and immediately if they become contaminated.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Not generally required for handling small quantities in a well-ventilated area. If weighing out powder or if there is a risk of aerosolization, use a NIOSH-approved respirator with an appropriate particulate filter.	Minimizes the risk of inhaling the compound. Operations that may generate dust should be performed in a chemical fume hood.

Operational and Disposal Plans

Handling Procedures:

- **Preparation:** Before handling **KB-141**, ensure that a designated workspace, such as a chemical fume hood, is clean and uncluttered. Have all necessary PPE, handling equipment (e.g., spatulas, weighing paper), and waste containers readily available.
- **Weighing and Aliquoting:** When weighing the solid form of **KB-141**, perform this task in a chemical fume hood to minimize inhalation exposure. Use appropriate tools to handle the

powder and avoid creating dust.

- **Solution Preparation:** When preparing solutions, add the solvent to the solid **KB-141** slowly to avoid splashing. Ensure the container is appropriately labeled with the chemical name, concentration, solvent, and date of preparation.
- **Spill Response:** In the event of a small spill, decontaminate the area using an appropriate laboratory disinfectant or detergent. For larger spills, follow your institution's emergency procedures. All materials used for spill cleanup should be disposed of as hazardous waste.

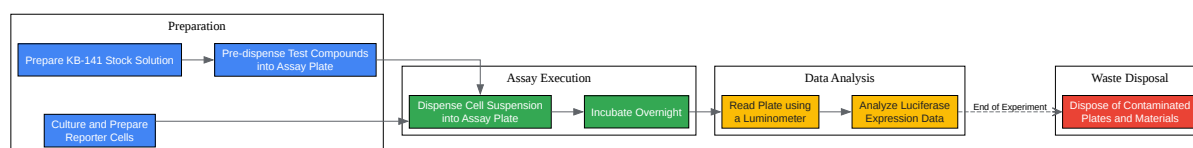
Disposal Plan:

The disposal of **KB-141** and any contaminated materials must adhere to local, state, and federal regulations.

- **Waste Segregation:**
 - **Solid Waste:** Collect unused or expired **KB-141**, as well as contaminated items such as gloves, weigh boats, and paper towels, in a clearly labeled, sealed container for solid chemical waste.
 - **Liquid Waste:** Solutions containing **KB-141** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not pour solutions containing **KB-141** down the drain.
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "2-[3,5-dichloro-4-(4-hydroxy-3-propan-2-ylphenoxy)phenyl]acetic acid".
- **Storage of Waste:** Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials, pending pickup by your institution's Environmental Health and Safety (EHS) department.
- **Waste Pickup:** Contact your institution's EHS department to schedule the collection and disposal of the chemical waste.

Experimental Workflow

The following diagram illustrates a typical workflow for a cell-based assay using **KB-141**, a thyroid hormone receptor agonist.



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Caption: A typical experimental workflow for a cell-based assay involving **KB-141**.

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